

Diglycolic Acid: A Technical Guide to its Environmental Fate and Impact

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Compound of Interest

Compound Name: Diglycolic acid

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Executive Summary

Diglycolic acid (DGA), a dicarboxylic acid, is primarily known as the principal toxic metabolite of diethylene glycol (DEG), a compound with widespread industrial applications. The environmental presence of DGA can arise from the degradation of DEG and other industrial chemicals, such as morpholine. This technical guide provides a comprehensive overview of the current scientific understanding of the environmental fate and ecotoxicological impact of **diglycolic acid**. Due to a notable lack of extensive experimental data in the public domain, this guide also incorporates information on related compounds and predictive insights to address existing data gaps.

Environmental Fate

The environmental fate of a chemical substance describes its transport and transformation in the environment. Key parameters include biodegradability, soil sorption and mobility, and potential for bioaccumulation.

Biodegradation

There is a significant lack of direct experimental data on the ready or inherent biodegradability of **diglycolic acid** following standardized OECD guidelines. However, its role as an

intermediate in the biodegradation of other compounds provides indirect evidence of its susceptibility to microbial degradation.

Certain bacterial species are capable of utilizing pathways that involve **diglycolic acid**. For instance, the bacterium *Halobacillus blutaparonensis* has been shown to degrade morpholine via a metabolic pathway that proceeds through the formation of **diglycolic acid**, which is then further metabolized.[1][2] The final end product of this degradation pathway is ammonia, which can be utilized by the isolate.[1][2] This suggests that under specific environmental conditions with adapted microbial communities, **diglycolic acid** can be mineralized.

Table 1: Biodegradation Information for **Diglycolic Acid**

Parameter	Result	Method	Source
Biodegradability	Intermediate in the biodegradation of morpholine.	Laboratory study on <i>Halobacillus blutaparonensis</i> .	[1][2]
Ready Biodegradability (OECD 301)	No data available	-	-
Inherent Biodegradability (OECD 302)	No data available	-	-

Soil Sorption and Mobility

No experimental data for the soil sorption coefficient (K_d) or the organic carbon-normalized sorption coefficient (K_{oc}) of **diglycolic acid** were found in the reviewed literature. These values are critical for predicting the mobility of a substance in soil and its potential to leach into groundwater.

Diglycolic acid is highly soluble in water.[3] Generally, compounds with high water solubility and low octanol-water partition coefficients ($\log K_{ow}$) tend to have low sorption to soil and are therefore more mobile. The estimated $\log K_{ow}$ for **diglycolic acid** is -0.7, indicating its hydrophilic nature.[4] Based on these properties, it can be inferred that **diglycolic acid** is likely

to be mobile in soil and has the potential to leach into groundwater. However, without experimental Koc values, this remains a qualitative assessment.

Table 2: Physicochemical Properties Relevant to Soil Mobility

Parameter	Value	Source
Water Solubility	Readily water-soluble	[3]
log Kow (estimated)	-0.7	[4]
Soil Sorption Coefficient (Koc)	No data available	-

Bioaccumulation

The potential for a substance to bioaccumulate in organisms is often estimated using its octanol-water partition coefficient (log Kow). With an estimated log Kow of -0.7, **diglycolic acid** is considered to have a very low potential for bioaccumulation in aquatic or terrestrial organisms.[4]

Ecotoxicological Impact

Ecotoxicology assesses the harmful effects of chemical substances on biological organisms and ecosystems.

Aquatic Toxicity

Limited experimental data is available for the aquatic toxicity of **diglycolic acid**. A Material Safety Data Sheet (MSDS) reports a 48-hour LC50 value for the bluegill sunfish (*Lepomis macrochirus*).[5] No data were found for other key aquatic indicator species such as *Daphnia magna* (invertebrate) or freshwater algae.

Table 3: Aquatic Ecotoxicity Data for **Diglycolic Acid**

Species	Endpoint	Value (mg/L)	Exposure Time	Method	Source
Lepomis macrochirus (Bluegill sunfish)	LC50	105	48 hours	Not specified	[5]
Daphnia magna	EC50	No data available	48 hours	OECD 202	-
Freshwater Algae	EC50	No data available	72 hours	OECD 201	-

Terrestrial Toxicity

No experimental data on the toxicity of **diglycolic acid** to terrestrial organisms, such as earthworms or soil microorganisms, were identified.

Mechanism of Toxicity

The primary toxicological concern with **diglycolic acid** stems from its role as the key metabolite responsible for the kidney toxicity observed in diethylene glycol (DEG) poisoning.[\[6\]](#)
[\[7\]](#)

The mechanism of DGA-induced nephrotoxicity involves its active transport into the proximal tubule cells of the kidney by sodium-dependent dicarboxylate transporters (NaDCs), particularly NaDC-1.[\[8\]](#)[\[9\]](#) This leads to an accumulation of DGA within these cells.[\[8\]](#) Once inside the cells, DGA is believed to exert its toxic effects through mitochondrial dysfunction.[\[7\]](#)[\[10\]](#)[\[11\]](#) It can inhibit mitochondrial respiration and chelate intracellular calcium, leading to a depletion of cellular ATP and ultimately, necrotic cell death.[\[6\]](#)[\[10\]](#)[\[11\]](#)

Experimental Protocols and Methodologies

Detailed experimental protocols for the environmental fate and ecotoxicity of **diglycolic acid** are not readily available in the public literature. However, standardized testing procedures, such as those established by the Organisation for Economic Co-operation and Development (OECD), would be applicable.

Biodegradability Testing

- Ready Biodegradability (OECD 301): A variety of methods under this guideline (e.g., 301B - CO₂ Evolution Test, 301D - Closed Bottle Test) could be used to assess the ready biodegradability of **diglycolic acid** in an aerobic aqueous medium. These tests typically run for 28 days.
- Inherent Biodegradability (OECD 302): If a substance is not readily biodegradable, tests for inherent biodegradability (e.g., OECD 302B - Zahn-Wellens/EMPA Test) can determine if it has the potential to biodegrade under favorable conditions.

Soil Sorption/Desorption

- Batch Equilibrium Method (OECD 106): This guideline describes the methodology to determine the soil sorption coefficient (K_d) and the organic carbon-normalized sorption coefficient (K_{oc}) of a chemical. This involves equilibrating a solution of the chemical with a soil sample and measuring the concentration in the aqueous phase.

Ecotoxicity Testing

- Acute Immobilisation Test with Daphnia sp. (OECD 202): This 48-hour test determines the concentration of a substance that causes immobilization in 50% of the tested Daphnia magna population (EC₅₀).
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201): This 72-hour test measures the effect of a substance on the growth of algae, determining the EC₅₀ for growth inhibition.
- Earthworm, Acute Toxicity Test (OECD 207): This 14-day test evaluates the acute toxicity of a substance to earthworms in artificial soil, determining the LC₅₀.

Analytical Methods

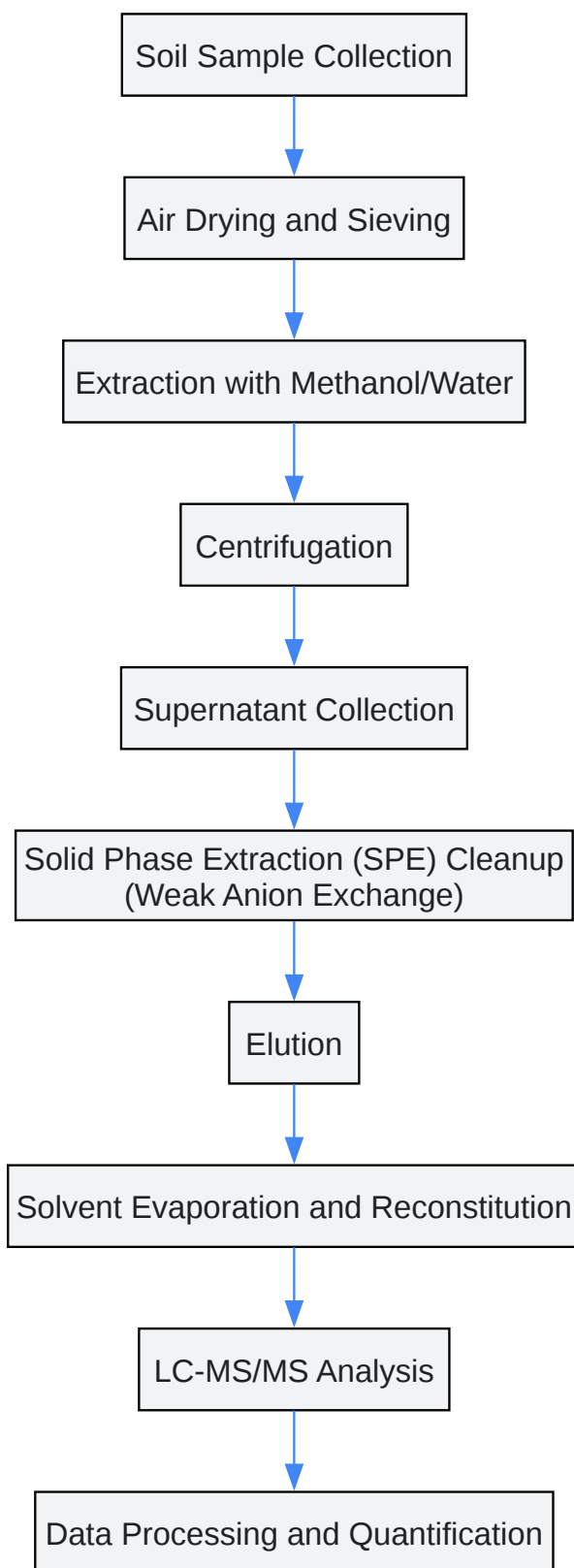
The determination of **diglycolic acid** in environmental matrices typically requires sophisticated analytical techniques due to its polar nature and low volatility.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a common method for the analysis of DGA in biological samples. For environmental samples, derivatization is often

necessary to increase the volatility of the analyte for GC analysis.

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This technique is well-suited for the analysis of polar, non-volatile compounds like DGA in complex matrices. A method for the analysis of DGA in food packaging and related materials using LC-MS/MS has been developed, which involves a methanol/water extraction and cleanup using weak anion exchange solid-phase extraction. This approach could likely be adapted for environmental soil and water samples.

Experimental Workflow for LC-MS/MS Analysis of **Diglycolic Acid** in Soil:

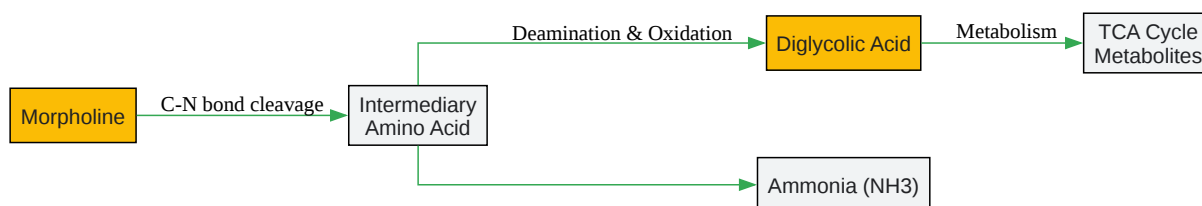


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Caption: Generalized workflow for the analysis of **diglycolic acid** in soil samples using LC-MS/MS.

Signaling Pathways and Logical Relationships

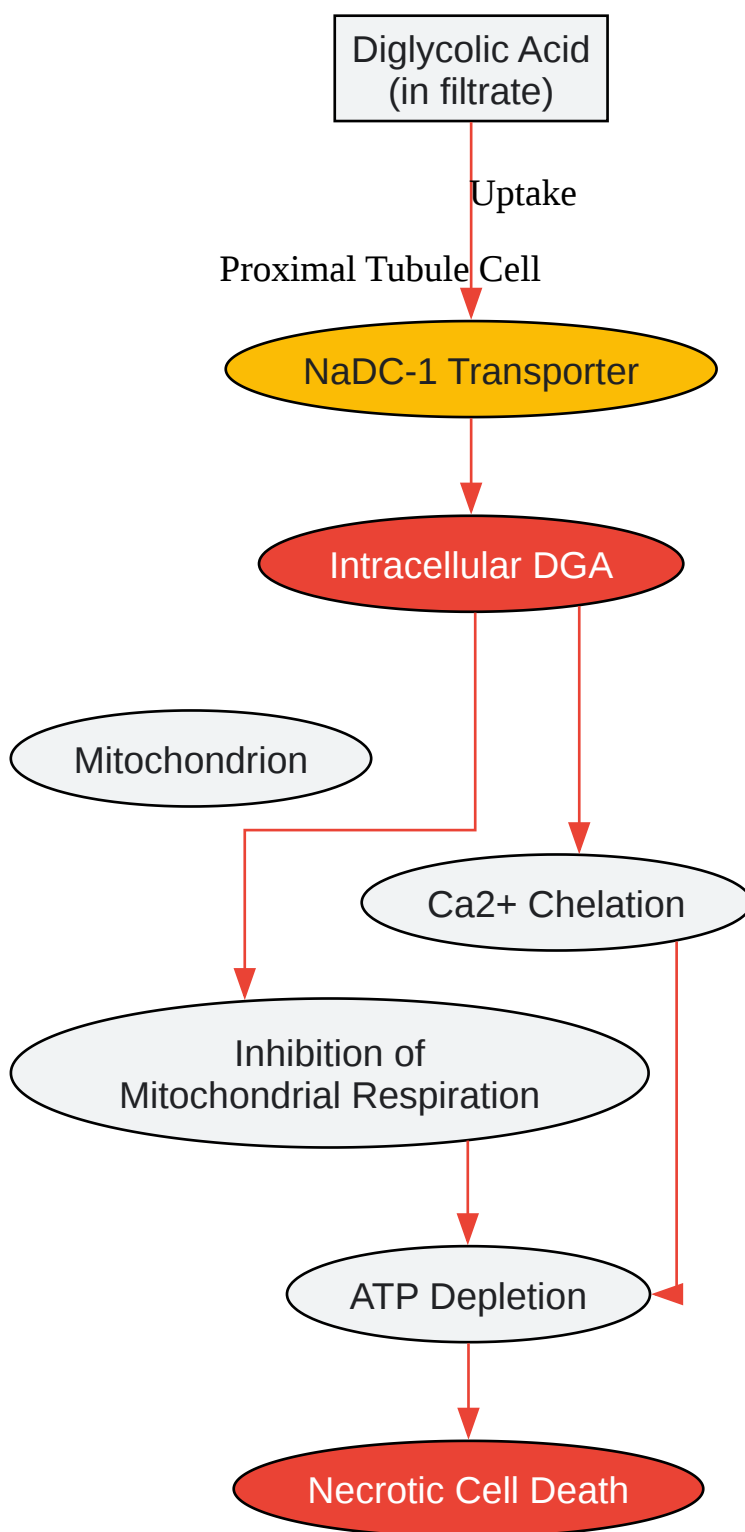
Bacterial Biodegradation Pathway of Morpholine via **Diglycolic Acid**:



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Caption: Simplified bacterial degradation pathway of morpholine involving **diglycolic acid**.

Mechanism of **Diglycolic Acid** Induced Nephrotoxicity:



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Caption: Logical diagram of the mechanism of **diglycolic acid**-induced kidney cell toxicity.

Data Gaps and Future Research

This review highlights significant data gaps in the understanding of the environmental fate and impact of **diglycolic acid**. The lack of experimental data on its biodegradability, soil sorption, and toxicity to a range of relevant aquatic and terrestrial organisms prevents a comprehensive environmental risk assessment.

Future research should prioritize:

- **Standardized Biodegradability Studies:** Conducting ready (OECD 301) and inherent (OECD 302) biodegradability tests to quantify the persistence of **diglycolic acid** in aquatic environments.
- **Soil Sorption and Mobility Studies:** Determining the K_{oc} of **diglycolic acid** in various soil types according to OECD 106 to accurately model its mobility and potential for groundwater contamination.
- **Comprehensive Ecotoxicity Testing:** Performing acute and chronic toxicity tests on standard indicator species, including *Daphnia magna* (OECD 202), algae (OECD 201), and earthworms (OECD 207), to establish reliable ecotoxicological endpoints.
- **Development of Validated Analytical Methods:** Establishing and validating robust analytical methods for the quantification of **diglycolic acid** in various environmental matrices, including water, soil, and sediment.

Conclusion

Diglycolic acid, as the toxic metabolite of diethylene glycol, warrants careful consideration regarding its environmental fate and impact. While its hydrophilic nature suggests low bioaccumulation potential, its high water solubility indicates a potential for mobility in the environment. The existing data on its biodegradability is limited but suggests it can be degraded by specific microorganisms. The primary toxicological concern is its mechanism of action in kidney cells, which is relatively well-understood. However, the significant lack of standardized environmental fate and ecotoxicity data makes a thorough environmental risk assessment challenging. The generation of such data through standardized testing protocols is essential for a more complete understanding of the environmental profile of **diglycolic acid**.

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